

How to remove air bubbles from under a coverslip with Entellan.

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Compound of Interest

Compound Name: Entellan

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Technical Support Center: Entellan Mounting Medium

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with air bubbles when using **Entellan** mounting medium.

Frequently Asked Questions (FAQs)

Q1: What are the common causes of air bubbles when mounting with **Entellan**?

A1: Air bubbles under the coverslip are a frequent issue in slide preparation. The primary causes include:

- Vigorous shaking of the **Entellan** bottle: This can introduce numerous small bubbles into the viscous medium.^{[1][2]}
- Trapped air in the specimen: The tissue itself can hold air, which is then released into the mounting medium.^{[1][3]}
- Incorrect coverslipping technique: Lowering the coverslip flat onto the slide instead of at an angle can trap air.^[4]

- Insufficient mounting medium: Using too little **Entellan** will not allow the space under the coverslip to be completely filled, leaving air pockets.[4][5]
- Incomplete dehydration and clearing: Since **Entellan** is a xylene or toluene-based medium, any residual water or alcohol in the tissue can lead to bubble formation and turbidity.[6][7]

Q2: How can I prevent air bubbles from forming in the first place?

A2: Proactive measures are the most effective way to avoid air bubbles:

- Proper Handling of **Entellan**: Avoid shaking the bottle. If bubbles are present in the stock bottle, allow it to sit undisturbed for them to dissipate, or centrifuge the bottle at a low speed. [1][2][8]
- Correct Application of **Entellan**: Dispense a small amount of **Entellan** onto a lab wipe to clear any bubbles from the dropper tip before applying it to the slide.[9] Apply a sufficient, continuous line or drop of **Entellan** to the slide or coverslip.[10]
- Optimal Coverslipping Technique: Hold the coverslip at a 45-degree angle, touch one edge to the slide where the **Entellan** is, and slowly lower it to allow the medium to spread evenly and push air out.[4][11]
- Thorough Specimen Preparation: Ensure the specimen is fully dehydrated and cleared with xylene before mounting with **Entellan**. [6][7]

Q3: I already have bubbles under my coverslip with **Entellan**. How can I remove them?

A3: If bubbles are already present, you can try the following methods:

- Gentle Tapping: Carefully and gently tap the surface of the coverslip with a blunt object, like a pencil eraser, to encourage the bubbles to move towards the edge.[4]
- Manual Manipulation: Use a fine needle or forceps to gently press on the coverslip and guide the bubbles to the edge.[10]
- Adding More Medium: If a bubble is near the edge of the coverslip, you can apply a small drop of fresh **Entellan** to that edge. The capillary action may draw in the new medium and

push the bubble out.[10]

- Remounting the Slide: For persistent or centrally located bubbles, the most reliable solution is to remount the slide. This involves soaking the slide in a container of xylene until the coverslip detaches, then cleaning the slide and specimen and repeating the mounting process. Soaking in warm PBS for an hour or two can also work for some preparations.[1][2]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Many small bubbles throughout the medium	Entellan bottle was shaken or vortexed.	Centrifuge the Entellan bottle at a low speed (e.g., 12,000 rpm for 20 minutes) to bring bubbles to the top. [1] [8] Let the bottle sit undisturbed for several hours.
A single large bubble under the center of the coverslip	Incorrect coverslipping technique (e.g., dropping it flat).	Carefully lift the edge of the coverslip with a fine needle to release the air and reseal it. If this fails, remount the slide. [4]
Bubbles appearing only around the tissue section	Air trapped within the tissue specimen.	Before mounting, place the slides in a vacuum chamber for about 45 minutes to remove trapped air from the tissue. [1] [3]
Bubbles forming at the edge of the coverslip	Insufficient amount of Entellan used.	Apply a small amount of additional Entellan to the edge where the bubbles are present to fill the gap. [10]
Cloudy appearance with small bubbles	Incomplete dehydration or clearing of the specimen.	Ensure the specimen goes through a complete dehydration series (graded alcohols) and is thoroughly cleared with xylene before mounting. [6] [7]
Entellan is too thick, making bubble removal difficult	Evaporation of the solvent (xylene/toluene).	Dilute the Entellan with a small amount of xylene to achieve the desired viscosity. [7] [10]

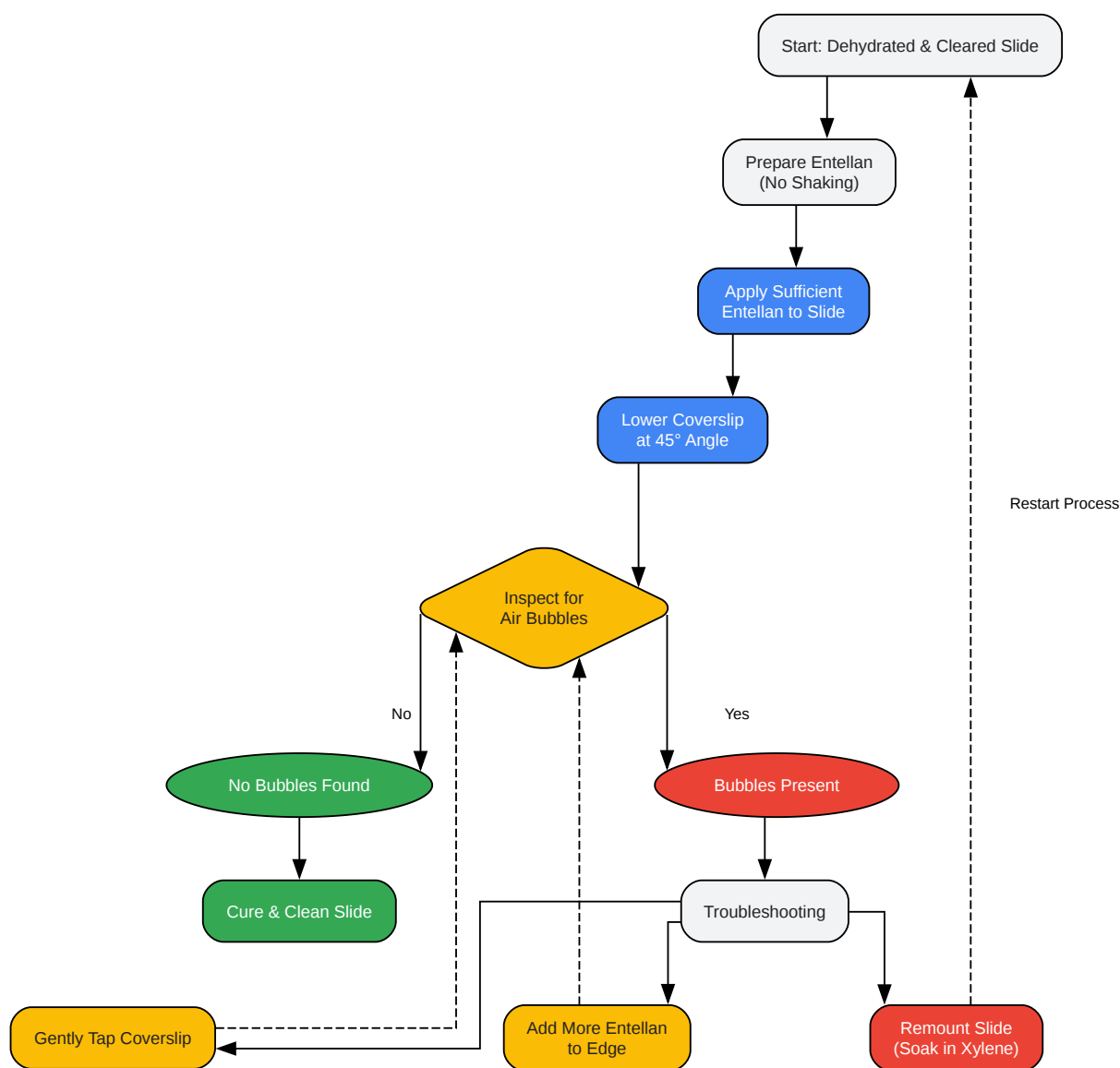
Experimental Protocols

Protocol for Mounting a Slide with Entellan to Minimize Air Bubbles

- Preparation of Materials:
 - Ensure microscope slides and coverslips are clean and free of dust and grease.[\[4\]](#)[\[12\]](#)
 - Have your dehydrated and xylene-cleared tissue section on the slide ready.
 - Open the **Entellan** bottle and let it sit for a few minutes to allow any bubbles near the opening to dissipate. Do not shake the bottle.[\[9\]](#)
- Application of **Entellan**:
 - Place the slide on a flat, level surface.
 - Dispense one or two drops of **Entellan** onto the tissue section. The amount should be sufficient to fill the area under the coverslip.[\[6\]](#) For an 8-chamber slide, a continuous strip of mounting medium may be more effective than individual drops.[\[10\]](#)
- Placing the Coverslip:
 - Hold a clean coverslip at a 45-degree angle with forceps.
 - Touch the bottom edge of the coverslip to the slide, adjacent to the drop of **Entellan**.
 - Slowly and steadily lower the coverslip onto the slide, allowing the **Entellan** to spread evenly and push any air out towards the opposite edges.[\[4\]](#)[\[11\]](#)
- Setting and Cleaning:
 - Allow the slide to sit horizontally for at least 20-30 minutes for the **Entellan** to set.[\[6\]](#)
 - If there is excess **Entellan**, it can be carefully wiped away from the edges of the coverslip with a cloth or kimwipe lightly moistened with xylene.[\[7\]](#)
- Troubleshooting During Mounting:

- If a small bubble is observed, you can gently press on the coverslip with the tip of a pair of forceps to try and push the bubble to the edge.

Visual Workflow



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Caption: Workflow for preventing and removing air bubbles with **Entellan**.

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